

# 3-Epioleanolic acid CAS number and chemical properties

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## Compound of Interest

Compound Name: 3-Epioleanolic acid

Cat. No.: B107846

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## An In-depth Technical Guide to 3-Epioleanolic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, experimental methodologies, and known biological activities of **3-Epioleanolic acid**, a naturally occurring pentacyclic triterpenoid of interest for its potential therapeutic applications.

## Core Chemical Properties

**3-Epioleanolic acid**, with the CAS Number 25499-90-5, is a stereoisomer of oleanolic acid.[1][2][3][4] It belongs to the triterpenoid class of organic compounds, which are characterized by a structure derived from six isoprene units.[5] This compound is found in various plant species and is noted for its potential pharmacological activities, including anti-inflammatory effects.[6]

Table 1: Chemical and Physical Properties of **3-Epioleanolic Acid**

Property	Value	Source
CAS Number	25499-90-5	[1][2][3][4]
Molecular Formula	C <sub>30</sub> H <sub>48</sub> O <sub>3</sub>	[1][2][3][4]
Molecular Weight	456.7 g/mol	[1][3]
Appearance	White to off-white solid/crystalline powder	[6]
Melting Point	297-299 °C	[5]
Boiling Point	553.5 ± 50.0 °C (Predicted)	[5]
Density	1.10 ± 0.1 g/cm <sup>3</sup> (Predicted)	[5]
pKa (Strongest Acidic)	4.74 (Predicted)	[5]
Solubility	Soluble in organic solvents; limited solubility in water.	[6]
Purity	Typically >98% (HPLC)	[1]

## Spectroscopic Data Analysis

The structural elucidation of **3-Epioleanolic acid** and related triterpenoids relies on a combination of spectroscopic techniques. While specific spectra for **3-Epioleanolic acid** are not readily available in all public databases, data from its close isomer, oleanolic acid, provide valuable comparative insights.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR are crucial for determining the carbon skeleton and stereochemistry. For oleanolic acid, characteristic <sup>1</sup>H NMR signals include seven singlets for the tertiary methyl groups and an olefinic proton signal around δ 5.10 ppm. The <sup>13</sup>C NMR spectrum shows signals for 30 carbons, including the carboxylic acid carbon, olefinic carbons, and the carbon bearing the hydroxyl group.
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern. For oleanolic acid, the molecular ion peak [M]<sup>+</sup> is observed at m/z 456.

- **Infrared (IR) Spectroscopy:** IR spectroscopy reveals the presence of key functional groups. The spectrum of oleanolic acid shows characteristic absorption bands for the hydroxyl group (O-H stretching), the carboxylic acid carbonyl group (C=O stretching), and C-H bonds.

## Experimental Protocols

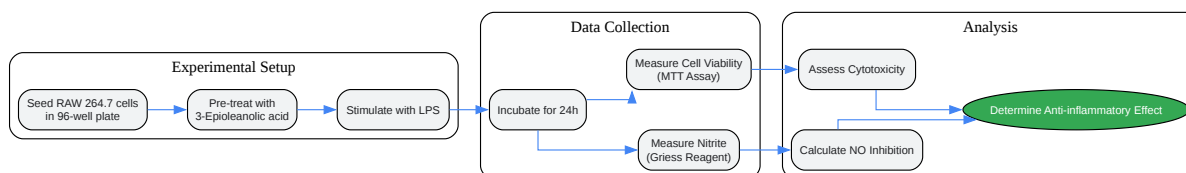
The anti-inflammatory activity of **3-Epioleanolic acid** is a key area of research. Below are generalized experimental protocols based on common methodologies used for evaluating the anti-inflammatory effects of natural products.

### 3.1. In Vitro Anti-inflammatory Activity Assay (Nitric Oxide Inhibition)

This experiment assesses the ability of **3-Epioleanolic acid** to inhibit the production of nitric oxide (NO), a pro-inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophage cells (e.g., RAW 264.7).

- **Cell Culture:** RAW 264.7 cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified 5% CO<sub>2</sub> incubator.
- **Treatment:** Cells are seeded in 96-well plates and allowed to adhere. They are then pre-treated with various concentrations of **3-Epioleanolic acid** for 1 hour before stimulation with LPS (1 µg/mL) for 24 hours.
- **Nitric Oxide Measurement:** The concentration of nitrite (a stable product of NO) in the culture supernatant is measured using the Griess reagent. The absorbance at 540 nm is measured, and the nitrite concentration is determined from a standard curve.
- **Cell Viability Assay:** A cell viability assay (e.g., MTT or WST-1) is performed in parallel to ensure that the observed NO inhibition is not due to cytotoxicity.

Logical Workflow for In Vitro NO Inhibition Assay



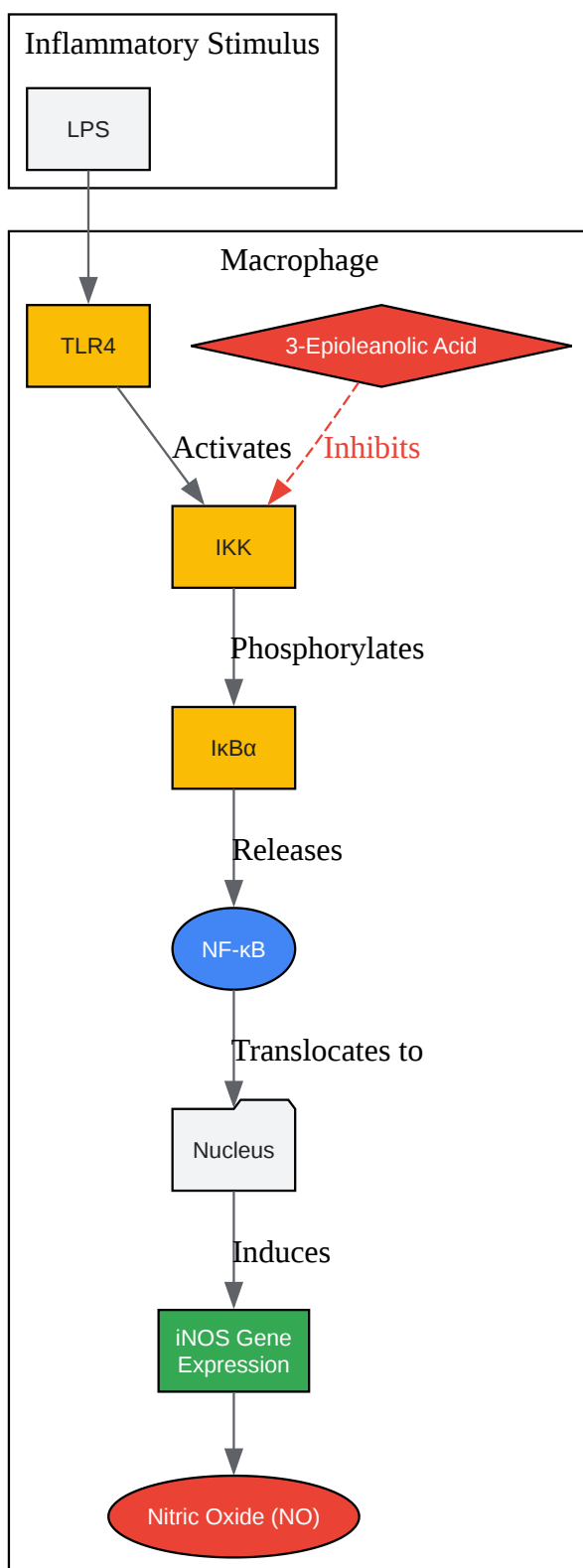
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Caption: Workflow for assessing the in-vitro anti-inflammatory effect of **3-Epioleanolic acid**.

## Signaling Pathways

While the precise molecular targets of **3-Epioleanolic acid** are still under investigation, its anti-inflammatory effects are likely mediated through the modulation of key signaling pathways involved in inflammation. Based on the known mechanisms of similar triterpenoids, a probable pathway is the inhibition of the NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling cascade.

Hypothesized NF- $\kappa$ B Signaling Pathway Inhibition by **3-Epioleanolic Acid**



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Caption: Hypothesized inhibition of the NF-κB pathway by **3-Epioleanolic acid**.

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